

comparative study of oxidation resistance in different TiAl-based alloys

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A Comparative Guide to the Oxidation Resistance of TiAl-Based Alloys

The relentless pursuit of higher efficiency and performance in aerospace and automotive industries has driven the development of advanced materials capable of withstanding extreme environments. **Titanium aluminide** (TiAl)-based alloys have emerged as promising candidates for high-temperature structural applications due to their low density, high specific strength, and good creep resistance.[1][2] However, their application at temperatures exceeding 700-750°C is often limited by their insufficient oxidation resistance.[3] This guide provides a comparative analysis of the oxidation behavior of different TiAl-based alloys, with a focus on the influence of various alloying elements. The information presented is supported by experimental data from recent studies to assist researchers, scientists, and materials engineers in selecting and developing alloys with superior high-temperature capabilities.

The Role of Alloying Elements in Enhancing Oxidation Resistance

The oxidation resistance of TiAl-based alloys can be significantly improved through the addition of various alloying elements. These elements can promote the formation of a stable and protective oxide layer, typically alumina (Al_2O_3), which acts as a barrier to further oxygen ingress.

Niobium (Nb): Niobium is a key alloying element for improving the high-temperature oxidation resistance of TiAl alloys.[4][5] Its beneficial effects are multi-faceted. Nb can enhance the

activity of aluminum, facilitating the formation of a continuous Al_2O_3 layer.[5] It can also substitute titanium atoms in the titania (TiO_2) lattice, reducing the concentration of oxygen vacancies and thereby suppressing the growth of the less-protective TiO_2 scale.[5] Studies have shown that increasing the Nb content from 2 at.% to 7 at.% can lead to a 30% lower mass gain during oxidation tests, indicating a significant reduction in the oxidation rate.[4] High-Nb containing TiAl alloys generally exhibit superior oxidation resistance and creep properties.[5][6]

Silicon (Si): Silicon is another highly effective element for enhancing the oxidation resistance of TiAl alloys.[1] It promotes the formation of silica (SiO_2) within the oxide scale, which has low oxygen solubility and helps to suppress the growth of TiO_2 . [1] However, achieving the most significant improvements often requires high concentrations of Si (5–13%), which can be detrimental to the mechanical properties of the alloy.[1]

Yttria (Y_2O_3): The addition of yttria (Y_2O_3) has been shown to be beneficial for the oxidation resistance of TiAl-based alloys. During oxidation, Y_2O_3 can react to form $\text{Y}_2\text{Ti}_2\text{O}_7$, a phase with low oxygen permeability and high thermal stability.[1] The formation of this phase helps to decrease the proportion of the undesirable TiO_2 in the oxide scale.[1] An alloy modified with 1.5 wt.% Y_2O_3 demonstrated the best oxidation resistance at 1100°C in one study.[1]

Other Alloying Elements: Other elements such as Molybdenum (Mo), Zirconium (Zr), Hafnium (Hf), and Chromium (Cr) are also used to improve the properties of TiAl alloys.[3][7] For instance, alloying with a combination of 6 at.% (Nb, Zr, Hf) has been found to provide better oxidation resistance than alloying with 5 at.% (Nb, Mo).[3]

Comparative Oxidation Performance

The following table summarizes the quantitative data on the oxidation performance of various TiAl-based alloys from different studies. The primary metric for comparison is the mass gain per unit area after exposure to high temperatures for a specified duration.

Alloy Composition (at.%)	Oxidation Temperature (°C)	Duration (hours)	Mass Gain (mg/cm ²)	Key Findings
Ti-48Al-2Cr-2Nb	875	~30 cycles	1.2	Lower oxidation resistance compared to the 7% Nb alloy.[4]
Ti-46Al-7Nb-0.7Cr-0.1Si-0.2Ni	875	60 cycles	~0.8	Significantly improved oxidation resistance with higher Nb content.[4]
Ti-43.5Al-4Nb-1Mo-0.1B (TNM)	800	1000	Higher than TNZ	Showed a thicker oxygen-enriched layer compared to the TNZ alloy. [3]
Ti-(43.5-44)Al-6(Nb, Zr, Hf)-(0.1-0.15)B (TNZ)	800	1000	Lower than TNM	Demonstrated appreciably better oxidation resistance.[3]
Powder Metallurgy Ti-48Al-2Cr-2Nb (HP35)	900	100	~1.5	Lower porosity resulted in better oxidation resistance.[8]
Powder Metallurgy Ti-48Al-2Cr-2Nb (HP20)	900	100	~3.5	Higher porosity led to increased mass gain.[8]
γ-TiAl-based alloy + 0.2C	1100	30	High	Formed a porous, three-layer oxide scale

					leading to spallation.[1]
γ -TiAl-based alloy + 1.5Si	1100	30	High		Similar to the carbon-doped alloy, formed a porous, multi-layer scale.[1]
γ -TiAl-based alloy + 1.5Y ₂ O ₃	1100	30	Low		Exhibited the best oxidation resistance due to the formation of a dense Al ₂ O ₃ interlayer and Y ₂ Ti ₂ O ₇ .[1][9]

Experimental Protocols

The data presented in this guide is based on established experimental methodologies for evaluating the high-temperature oxidation of materials.

Isothermal and Cyclic Oxidation Tests

A common method to assess oxidation resistance is through isothermal or cyclic oxidation tests.[8][10]

- Specimen Preparation: Rectangular specimens are typically machined from the alloys. The surfaces are ground using SiC paper (e.g., up to 1000 grit), cleaned with a solvent like acetone, and then dried.[8]
- Test Procedure:
 - Isothermal Oxidation: Samples are placed in a furnace at a constant high temperature (e.g., 800°C, 900°C, or 1100°C) in a static air atmosphere for a predetermined duration (e.g., 30, 100, or 1000 hours).[1][3]

- Cyclic Oxidation: Samples are subjected to repeated cycles of heating to a high temperature for a specific period (e.g., 1 hour) followed by cooling to room temperature (e.g., 45 minutes).[10]
- Data Collection: The weight of the specimens is measured at regular intervals using a high-precision electronic balance.[8] The mass gain per unit surface area is then calculated to determine the oxidation kinetics.

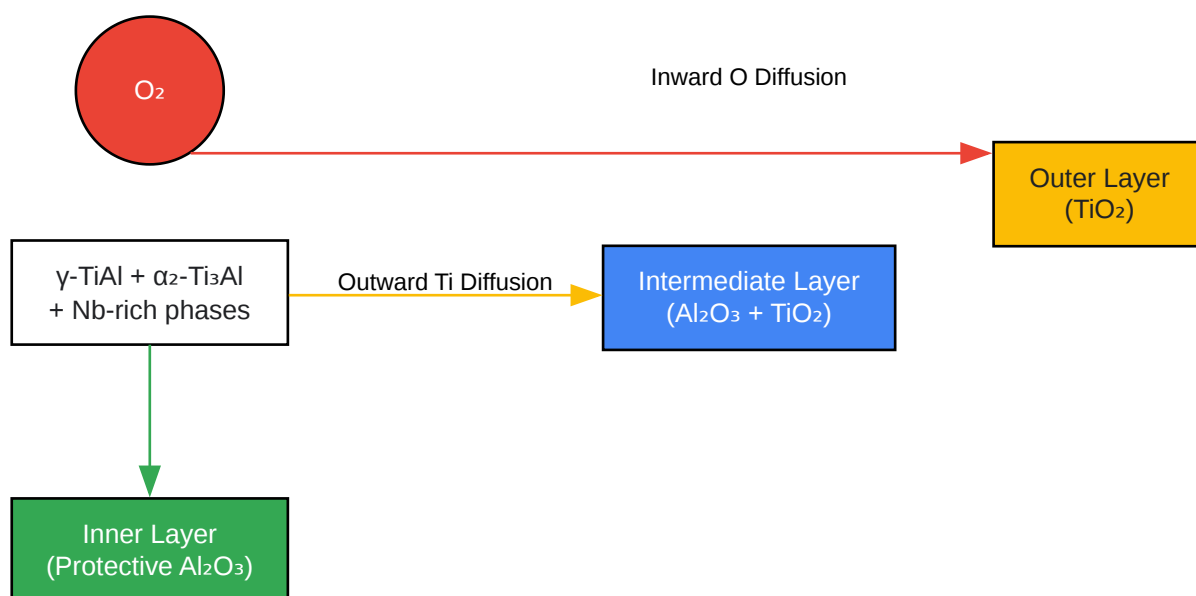
Material Characterization

Following oxidation testing, the microstructure and composition of the oxide scales are analyzed using various techniques:

- Scanning Electron Microscopy (SEM): Used to observe the surface morphology and cross-section of the oxide scale.[3][4]
- Energy Dispersive X-ray Spectroscopy (EDS): Employed in conjunction with SEM to determine the elemental composition of the different layers within the oxide scale.[4]
- X-ray Diffraction (XRD): Used to identify the crystallographic phases present in the oxide scale, such as Al_2O_3 , TiO_2 , and other complex oxides.[1][3]

Oxidation Mechanism and Pathway

The oxidation of TiAl-based alloys is a complex process involving the inward diffusion of oxygen and the outward diffusion of metallic elements. The following diagram illustrates the general mechanism of oxide scale formation on a TiAl-Nb alloy.



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Caption: Generalized oxidation mechanism in TiAl-Nb alloys.

The diagram illustrates the formation of a multi-layered oxide scale. The desired outcome for enhanced oxidation resistance is the formation of a continuous and dense inner layer of Al₂O₃, which acts as the primary diffusion barrier. Alloying elements like Nb promote the stability of this protective alumina layer.

Conclusion

The selection of appropriate alloying elements is crucial for enhancing the high-temperature oxidation resistance of TiAl-based alloys. Niobium has been consistently shown to be highly effective in reducing oxidation rates by promoting the formation of a protective alumina scale and modifying the properties of the titania that forms. Additions of yttria and silicon also offer significant benefits, although the concentration of silicon must be carefully controlled to avoid compromising mechanical properties. The choice of alloy will ultimately depend on the specific operating conditions and performance requirements of the intended application. Further research focusing on the synergistic effects of multiple alloying additions and advanced processing techniques will continue to push the boundaries of high-temperature materials science.

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References

- 1. mdpi.com [mdpi.com]
- 2. mdpi.com [mdpi.com]
- 3. lettersonmaterials.com [lettersonmaterials.com]
- 4. mdpi.com [mdpi.com]
- 5. researchgate.net [researchgate.net]
- 6. researchgate.net [researchgate.net]
- 7. researchgate.net [researchgate.net]
- 8. High Temperature Oxidation Behaviors of Powder Metallurgical γ -TiAl Based Alloys: Effects of Surface Defects on Morphology of the Oxide Scale | MDPI [mdpi.com]
- 9. researchgate.net [researchgate.net]
- 10. researchgate.net [researchgate.net]
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